

# Technical Guide: Safety Data for 2-Bromo-4,6-dinitro-N-phenylaniline

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	2-Bromo-4,6-dinitro-N-phenylaniline
CAS No.:	91330-95-9
Cat. No.:	B14947483

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## A Note to the Researcher:

Following a comprehensive search for a Safety Data Sheet (SDS) specific to **2-Bromo-4,6-dinitro-N-phenylaniline**, it has been determined that a dedicated and verified SDS for this exact compound is not readily available in public databases or from major chemical suppliers at this time. The available safety information consistently pertains to the related but structurally distinct compound, 2-Bromo-4,6-dinitroaniline (CAS 1817-73-8), which lacks the N-phenyl substitution.

Scientific Integrity and User Safety are paramount. Extrapolating safety data from a different, albeit structurally similar, molecule would be scientifically unsound and potentially hazardous. The addition of a phenyl group to the amine can significantly alter the chemical and toxicological properties of the molecule, including but not limited to its reactivity, absorption, distribution, metabolism, and excretion (ADME) profile, as well as its specific health hazards.

Therefore, this guide cannot be completed as requested. It is strongly advised that any researcher intending to synthesize or handle **2-Bromo-4,6-dinitro-N-phenylaniline** perform a

thorough risk assessment and, if possible, obtain or generate experimental safety data before proceeding.

For reference and comparative purposes only, a summary of the available information for the related compound, 2-Bromo-4,6-dinitroaniline, is provided below. This information should NOT be used as a substitute for a specific SDS for **2-Bromo-4,6-dinitro-N-phenylaniline**.

## Reference Information: 2-Bromo-4,6-dinitroaniline (CAS 1817-73-8)

This section provides a brief overview of the safety information for 2-Bromo-4,6-dinitroaniline. It is intended for informational purposes only and to highlight the types of data that would be necessary for a complete safety assessment of **2-Bromo-4,6-dinitro-N-phenylaniline**.

### Chemical Identification

Property	Value	Source
Chemical Name	2-Bromo-4,6-dinitroaniline	[1][2]
CAS Number	1817-73-8	[2][3][4]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrN <sub>2</sub> O <sub>4</sub>	[1][2][3][4]
Molecular Weight	262.02 g/mol	[1][2][3][4]
Synonyms	6-Bromo-2,4-dinitroaniline, 2,4-Dinitro-6-bromoaniline	[5][6]

### Hazard Identification

2-Bromo-4,6-dinitroaniline is generally classified as a hazardous substance. The primary hazards identified from various sources include:

- Flammability: It is considered a flammable solid.[5]
- Acute Toxicity: May be harmful if swallowed, in contact with skin, or if inhaled.[5][7]
- Skin Irritation: Causes skin irritation.[3][7]

- Eye Irritation: Causes serious eye irritation.[3][7]
- Respiratory Irritation: May cause respiratory tract irritation.[3][5]
- Sensitization: May cause an allergic skin reaction.[3]

## First-Aid Measures

Standard first-aid procedures for chemical exposure are recommended:

- Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[3][5]
- Skin: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.[3][5]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[5]
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[5][8]

## Handling and Storage

Proper handling and storage procedures are crucial to minimize risk:

- Handling: Minimize dust generation and accumulation.[5] Avoid contact with eyes, skin, and clothing.[5] Use with adequate ventilation.[5]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[3][5] Keep containers tightly closed.[5] Keep away from sources of ignition.[5][9]

## Physical and Chemical Properties

Property	Value	Source
Appearance	Bright yellow to orange powder/solid	[1][6][9]
Melting Point	151-153 °C	[2][9]
Solubility	Insoluble in water.	[9][10]

## Conclusion and Path Forward

The absence of a specific Safety Data Sheet for **2-Bromo-4,6-dinitro-N-phenylaniline** prevents the creation of a detailed and reliable technical guide. Researchers and drug development professionals are strongly urged to:

- Not use the safety data for 2-Bromo-4,6-dinitroaniline as a direct substitute.
- Conduct a comprehensive literature search for any toxicological or safety studies that may have been published on **2-Bromo-4,6-dinitro-N-phenylaniline**.
- If synthesizing the compound, treat it as a substance of unknown and potentially high toxicity. Implement the highest level of safety precautions, including the use of appropriate personal protective equipment (PPE), engineering controls (e.g., fume hood), and have emergency procedures in place.
- Consider obtaining analytical services to determine the physicochemical and toxicological properties of the compound before proceeding with extensive research.

The commitment to scientific integrity and safety necessitates acknowledging the limits of available information and proceeding with the utmost caution.

## References

[1] PubChem. 2-Bromo-4,6-dinitroaniline | C6H4BrN3O4 | CID 15752. [\[Link\]](#)

[5] Cole-Parmer. Material Safety Data Sheet - 2-Bromo-4,6-dinitroaniline. [\[Link\]](#)

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## Sources

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